

# In-Depth Technical Guide: Phendioxan (CAS Number 130905-04-3)

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## Compound of Interest

Compound Name: *Phendioxan*

Cat. No.: *B1680296*

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## Abstract

**Phendioxan**, with CAS Number 130905-04-3, is a potent and selective  $\alpha_1$ -adrenergic receptor antagonist. Belonging to the 1,4-benzodioxan class of compounds, it has been a valuable pharmacological tool for investigating the role of  $\alpha_1$ -adrenergic receptor subtypes in various physiological and pathological processes. This technical guide provides a comprehensive overview of **Phendioxan**, including its chemical properties, synthesis, mechanism of action, and detailed experimental protocols for its biological evaluation. All quantitative data are presented in structured tables, and key pathways and workflows are visualized using diagrams.

## Chemical and Physical Properties

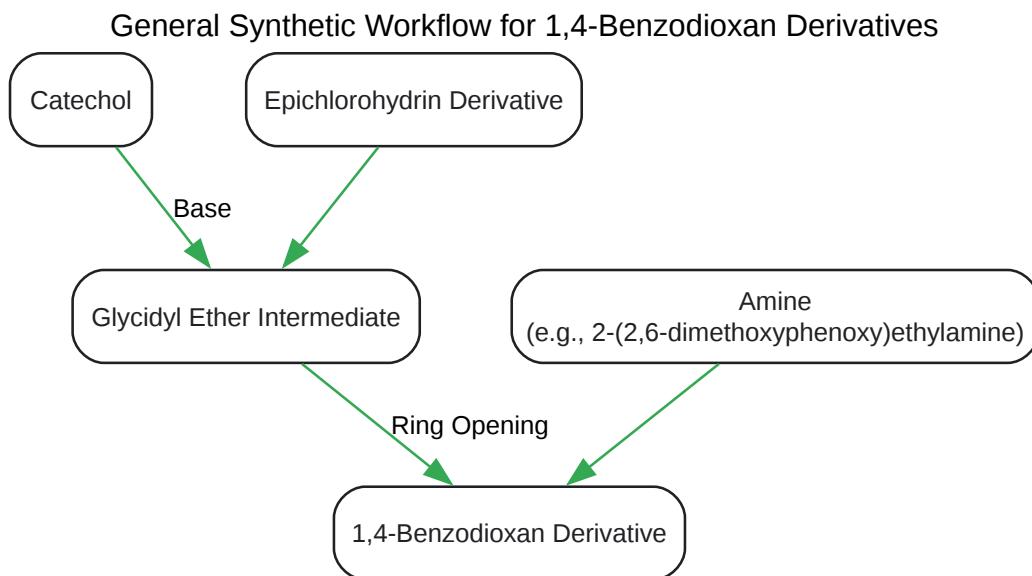
**Phendioxan**, chemically known as (2R)-2,3-Dihydro-3 $\beta$ -[[2-(2,6-dimethoxyphenoxy)ethylamino]methyl]-2 $\alpha$ -phenyl-1,4-benzodioxin, possesses the following properties:

Property	Value	Reference
Molecular Formula	C <sub>25</sub> H <sub>27</sub> NO <sub>5</sub>	<a href="#">[1]</a>
Molecular Weight	421.49 g/mol	<a href="#">[1]</a>
Boiling Point (Predicted)	559.0 ± 50.0 °C	<a href="#">[1]</a>
Density (Predicted)	1.164 ± 0.06 g/cm <sup>3</sup>	<a href="#">[1]</a>
pKa (Predicted)	7.61 ± 0.20	<a href="#">[1]</a>

## Synthesis

While a specific, detailed, step-by-step synthesis protocol for **Phendioxan** is not readily available in the public domain, the general synthesis of 2,3-dihydro-1,4-benzodioxin derivatives involves the reaction of a catechol with an appropriate dihaloethane or a related synthon. The synthesis of **Phendioxan** would likely follow a multi-step pathway involving the formation of the chiral 2,3-disubstituted 1,4-benzodioxane core, followed by the introduction of the aminomethyl side chain and subsequent N-alkylation with the 2-(2,6-dimethoxyphenoxy)ethyl moiety.

A general synthetic workflow for related 1,4-benzodioxan derivatives is depicted below.



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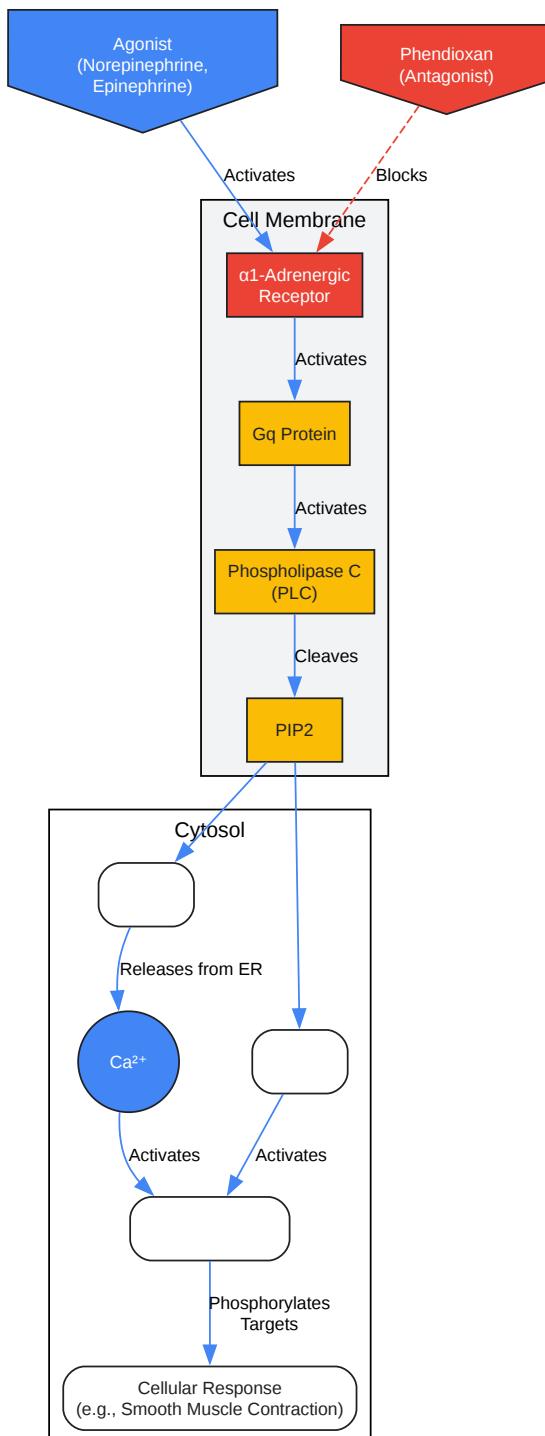
Caption: General synthesis approach for 1,4-benzodioxan analogs.

## Mechanism of Action: $\alpha 1$ -Adrenergic Receptor Antagonism

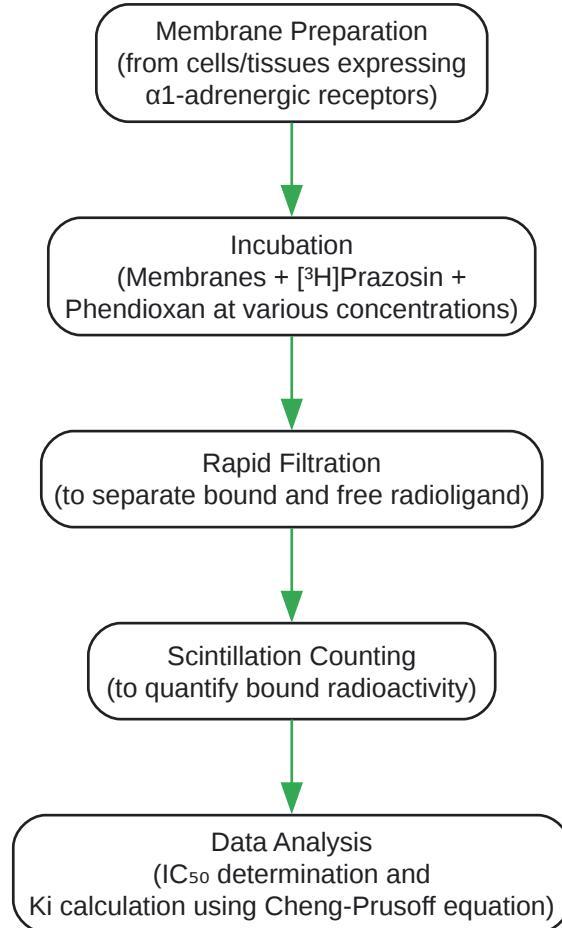
**Phendioxan** exerts its pharmacological effects by acting as an antagonist at  $\alpha 1$ -adrenergic receptors. These receptors are G-protein coupled receptors (GPCRs) that are crucial in the sympathetic nervous system.

## The $\alpha 1$ -Adrenergic Receptor Signaling Pathway

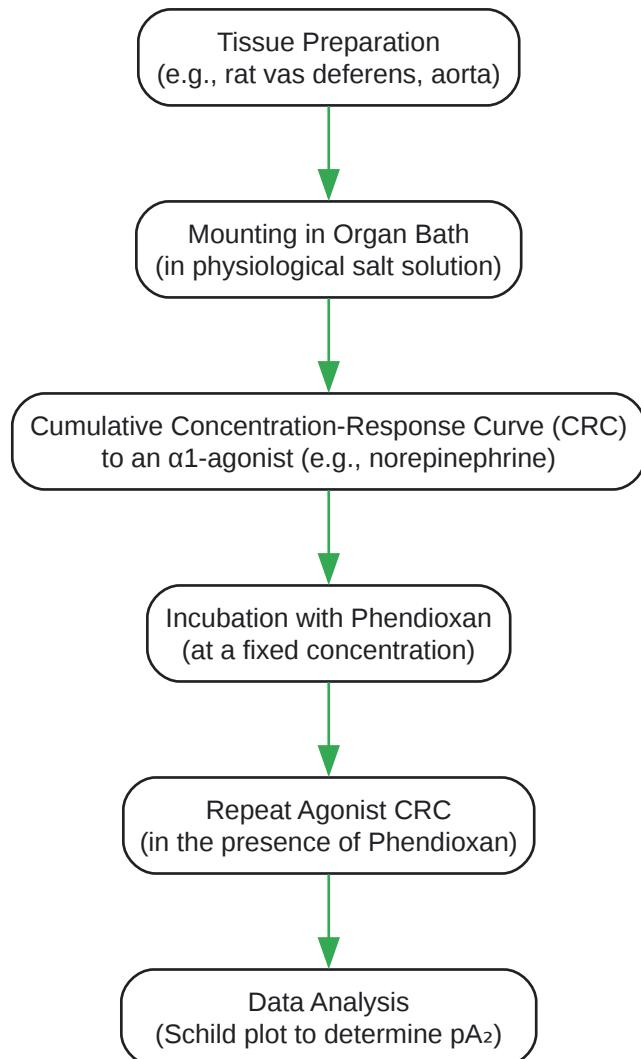
The activation of  $\alpha 1$ -adrenergic receptors by endogenous catecholamines like norepinephrine and epinephrine initiates a well-defined signaling cascade. **Phendioxan** competitively binds to these receptors, thereby inhibiting this signaling pathway.

**α1-Adrenergic Receptor Signaling Pathway**

## Radioligand Binding Assay Workflow



### Isolated Tissue Functional Assay Workflow



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## References

- 1. researchgate.net [researchgate.net]
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